

An In-depth Technical Guide to the Chemical Properties and Applications of Cadion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cadion

Cat. No.: B1417142

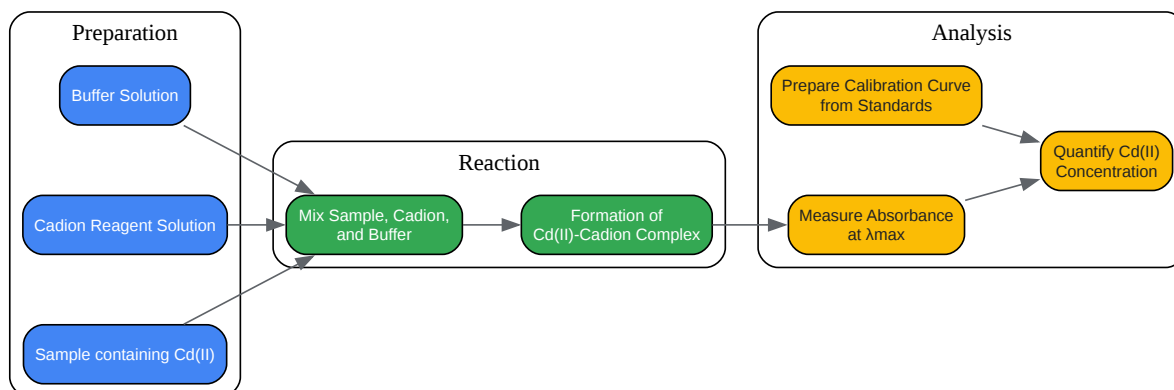
[Get Quote](#)

This guide provides a comprehensive overview of the chemical structure, properties, and analytical applications of **Cadion**, a chemical reagent primarily utilized in the spectrophotometric determination of heavy metals. The information is intended for researchers, scientists, and professionals in drug development and analytical chemistry.

Chemical Structure and Identification

Cadion, systematically known as N-[(4-nitrophenyl)diazenyl]-4-phenyldiazenylaniline or 1-(4-Nitrophenyl)-3-[4-(phenylazo)phenyl]-1-triazene, is an organic compound with a complex aromatic structure.^{[1][2]} Its molecular framework consists of three interconnected phenyl rings, a nitro group, and a triazene linkage, which are responsible for its chromogenic properties.

The chemical structure of **Cadion** can be represented by the following diagram:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 2. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties and Applications of Cadion]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1417142#what-is-the-chemical-structure-of-cadion\]](https://www.benchchem.com/product/b1417142#what-is-the-chemical-structure-of-cadion)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com